

(3-Methoxybutyl)amine hydrochloride solubility data

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Compound of Interest

Compound Name: (3-Methoxybutyl)amine
hydrochloride

CAS No.: 1417569-76-6

Cat. No.: B1432152

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Technical Guide: Solubility Profiling and Handling of (3-Methoxybutyl)amine Hydrochloride

Executive Summary **(3-Methoxybutyl)amine hydrochloride** (CAS: 1417569-76-6) is a specialized bifunctional building block utilized in the synthesis of pharmaceutical intermediates and advanced agrochemicals. Its structure—comprising a primary ammonium headgroup and a methoxy-functionalized aliphatic tail—imparts unique solubility characteristics that differ from simple alkyl amines.[1] This guide provides a technical analysis of its physicochemical behavior, predictive solubility data, and validated protocols for handling, solubilization, and purification.

Physicochemical Profile

Understanding the fundamental properties of the compound is a prerequisite for designing effective solubility experiments.

| Property | Data | Notes |
|-------------------|--|--|
| Compound Name | (3-Methoxybutyl)amine hydrochloride | Also known as 3-Methoxybutan-1-amine HCl |
| CAS Number | 1417569-76-6 | Free base CAS: 77689-67-9 |
| Molecular Formula | C ₅ H ₁₃ NO ^{[2][3][4]} · HCl | |
| Molecular Weight | 139.62 g/mol | Free base: 103.16 g/mol |
| Physical State | Hygroscopic Solid / Viscous Oil | Often deliquescent; may appear as a liquid if exposed to moisture. |
| Polarity Profile | Amphiphilic (Ionic Head + Ether Tail) | The methoxy group increases solubility in polar organic solvents compared to butylamine HCl. |

Solubility Data Analysis

The solubility of **(3-Methoxybutyl)amine hydrochloride** is governed by the competition between the high lattice energy of the ionic chloride salt and the solvation capability of the ether-alkyl chain.

Predicted Solubility Table

Note: Values are based on structural analogs (e.g., 3-methoxypropylamine HCl) and standard solubility parameters for primary amine hydrochlorides.

| Solvent Class | Specific Solvent | Solubility Rating | Estimated Solubility (25°C) | Mechanistic Insight |
|---------------|------------------|-------------------|-----------------------------|--|
| Protic Polar | Water | Very High | > 500 mg/mL | Strong ion-dipole interactions; favorable hydration of ammonium/chloride ions. |
| Protic Polar | Methanol | High | > 200 mg/mL | Excellent solvation of the ionic pair; methoxy tail is compatible. |
| Protic Polar | Ethanol | High | > 100 mg/mL | Good solubility; often used for recrystallization (see Protocol 2). |
| Aprotic Polar | DMSO / DMF | High | > 100 mg/mL | High dielectric constant supports ionization. |
| Aprotic Polar | Acetone | Low | < 10 mg/mL | Poor solvation of chloride ions; potential for oiling out. |
| Ethereal | THF / 2-MeTHF | Sparingly Soluble | < 5 mg/mL | The ether tail provides slight affinity, but the ionic lattice dominates. |
| Non-Polar | Diethyl Ether | Insoluble | < 1 mg/mL | Ideal anti-solvent for precipitation. |

| | | | | |
|-------------|---------------------|-----------|-------------|---|
| Hydrocarbon | Hexane / Heptane | Insoluble | < 0.1 mg/mL | Complete immiscibility with the ionic salt. |
|-------------|---------------------|-----------|-------------|---|

The "Ether Effect" on Partitioning

Unlike simple butylamine HCl, the 3-methoxy group acts as a hydrogen bond acceptor. This modification:

- Increases solubility in chlorinated solvents (e.g., DCM, Chloroform) compared to non-functionalized alkyl amine salts.
- Lowers the melting point, often resulting in the formation of "oils" rather than crystalline solids during rapid precipitation.

Experimental Protocols

As a Senior Application Scientist, I recommend verifying specific solubility limits using the following self-validating protocols.

Protocol 1: Gravimetric Solubility Determination (Step-by-Step)

Use this method to generate precise solubility curves for your specific batch.

- Preparation: Dry the (3-Methoxybutyl)amine HCl in a vacuum desiccator over P₂O₅ for 24 hours to remove absorbed moisture.
- Saturation:
 - Add 1.0 g of the salt to a chemically resistant vial (borosilicate glass).
 - Add the target solvent in 100 µL increments while vortexing at 25°C.
 - Continue addition until no solid remains (visual endpoint).
- Equilibration (for high precision):

- If solid persists, stir the suspension for 4 hours at constant temperature.
- Filter the supernatant through a 0.22 μm PTFE syringe filter into a pre-weighed vessel.
- Quantification:
 - Evaporate the solvent under a stream of nitrogen or rotary evaporation.
 - Dry the residue to constant weight under high vacuum.
 - Calculation:

Protocol 2: Purification via Anti-Solvent Recrystallization

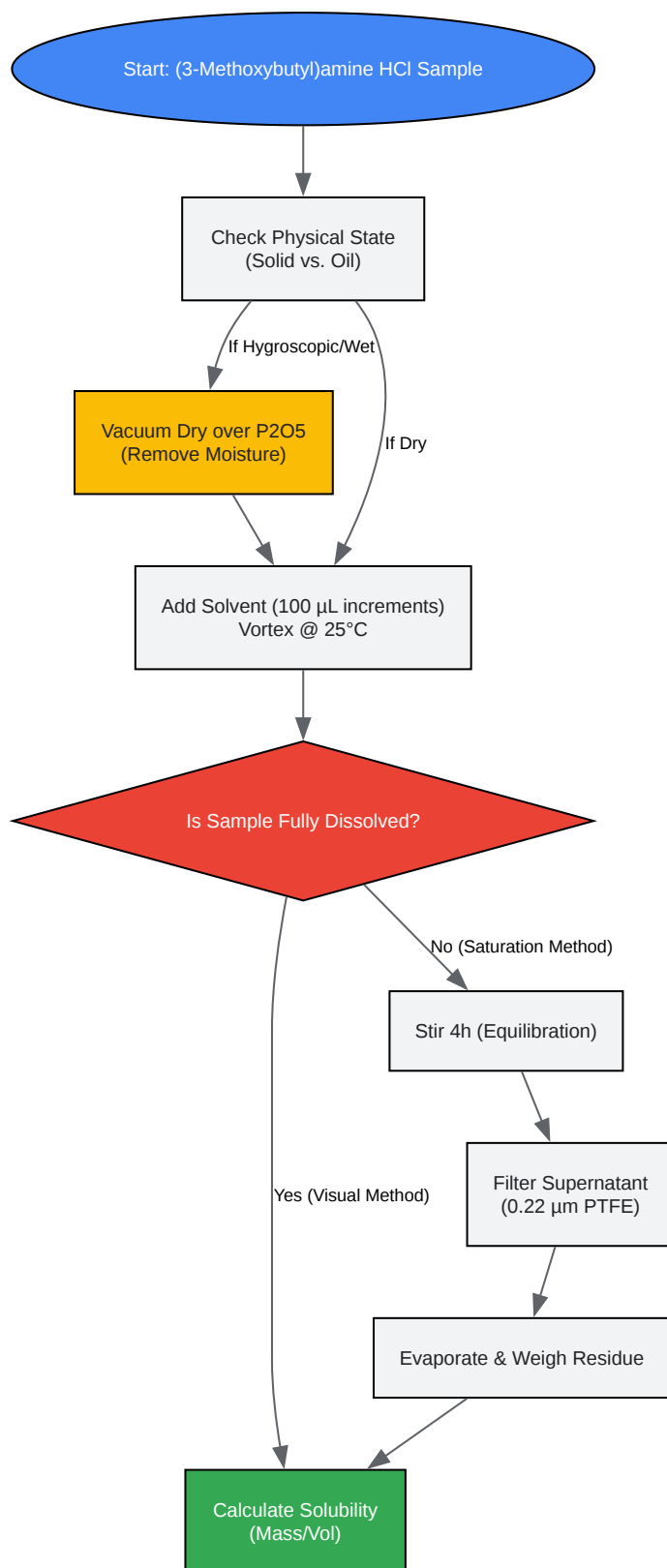
This protocol exploits the solubility differential between Ethanol (solvent) and Diethyl Ether (anti-solvent).

- Dissolution: Dissolve crude (3-Methoxybutyl)amine HCl in the minimum volume of warm Ethanol (40°C).
- Filtration: Filter while warm to remove insoluble mechanical impurities.
- Precipitation:
 - Cool the filtrate to room temperature.^[5]
 - Slowly add anhydrous Diethyl Ether (or MTBE) dropwise with gentle stirring.
 - Critical Step: Stop addition when a persistent cloudiness appears.
- Crystallization: Store the mixture at 4°C overnight.
- Isolation: Collect crystals via vacuum filtration under nitrogen (to prevent moisture absorption). Wash with cold ether.

Visualization of Workflows

Figure 1: Solubility Determination Logic

This workflow illustrates the decision matrix for determining solubility and handling the compound's hygroscopic nature.



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Caption: Logical workflow for accurate gravimetric solubility determination of hygroscopic amine salts.

Figure 2: Purification Pathway

This diagram details the anti-solvent recrystallization process, critical for obtaining high-purity material for biological assays.



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Caption: Anti-solvent recrystallization strategy utilizing the solubility differential between ethanol and ether.

Handling and Stability

- **Hygroscopicity:** As a primary amine hydrochloride, this compound is prone to absorbing atmospheric moisture, which can lead to hydrolysis or stoichiometry errors in formulation.
 - **Recommendation:** Store under argon or nitrogen in a desiccator.
- **Stability:** Stable under acidic conditions. Avoid prolonged exposure to strong bases which will liberate the volatile free amine (3-methoxybutylamine).
- **Safety:** Standard PPE (gloves, goggles) is required. In case of contact, flush with copious water.[3]

References

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